

# Ir(MDQ)2(acac) synthesis and purification methods

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## Compound of Interest

Compound Name: *Ir(MDQ)2(acac)*

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An In-depth Technical Guide to the Synthesis and Purification of Ir(MDQ)<sub>2</sub>(acac)

## Introduction

Bis(2-methyldibenzo[f,h]quinoxaline)(acetylacetone)iridium(III), commonly abbreviated as Ir(MDQ)<sub>2</sub>(acac), is a high-performance phosphorescent organometallic complex. With its central iridium atom coordinated by two 2-methyldibenzo[f,h]quinoxaline (MDQ) ligands and one acetylacetone (acac) ancillary ligand, this material is a cornerstone in the development of efficient Organic Light-Emitting Diodes (OLEDs).<sup>[1][2]</sup> Ir(MDQ)<sub>2</sub>(acac) is particularly valued for its role as an orange-red dopant in the emissive layer of OLED devices, where it facilitates high quantum efficiency, excellent brightness, and vibrant color purity.<sup>[2][3]</sup> The mechanism of action relies on phosphorescence, where electrical excitation promotes electrons to higher energy states, followed by a delayed emission of light as they return to the ground state.<sup>[1]</sup> This process allows for the harvesting of both singlet and triplet excitons, leading to internal quantum efficiencies approaching 100%.<sup>[4]</sup>

The performance and longevity of OLEDs are critically dependent on the purity of the materials used. Therefore, robust and reproducible synthesis and purification methods are paramount for researchers and professionals in drug development and materials science. This guide provides a detailed overview of the common laboratory-scale synthesis and purification protocols for Ir(MDQ)<sub>2</sub>(acac).

## Key Material Properties

A summary of the essential chemical and photophysical properties of Ir(MDQ)<sub>2</sub>(acac) is presented below. This data is critical for its application in OLED device fabrication and characterization.

Property	Value	Source
Full Chemical Name	Bis(2-methyldibenzo[f,h]quinoxaline) (acetylacetone)iridium(III)	[2]
CAS Number	536755-34-7	[2][5]
Chemical Formula	C <sub>39</sub> H <sub>29</sub> IrN <sub>4</sub> O <sub>2</sub>	[1][2]
Molecular Weight	777.89 g/mol	[1][5]
Appearance	Red powder/crystals	[2]
Application	Red to Orange Phosphorescent Dopant for OLEDs	[2]
HOMO Level	5.4 eV	[2]
LUMO Level	2.8 eV	[2]
Absorption ( $\lambda_{\max}$ )	370 nm (in DCM), 325, 428 nm (in CH <sub>2</sub> Cl <sub>2</sub> )	[2][5]
Emission ( $\lambda_{\max}$ )	608 nm (in THF), 600-614 nm (in devices)	[1][2][3]

## Synthesis of Ir(MDQ)<sub>2</sub>(acac)

The synthesis of Ir(MDQ)<sub>2</sub>(acac) is typically a two-step process. The first step involves the synthesis of a chloro-bridged iridium dimer intermediate, [(MDQ)<sub>2</sub>Ir( $\mu$ -Cl)]<sub>2</sub>. The second step is the reaction of this dimer with the acetylacetone (acac) ligand to yield the final product.

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Caption: Synthesis workflow for  $\text{Ir}(\text{MDQ})_2(\text{acac})$  via a chloro-bridged dimer intermediate.

## Experimental Protocol: Synthesis of $[(MDQ)_2Ir(\mu-Cl)]_2$

This protocol is based on general procedures for creating cyclometalated iridium dimers.[\[6\]](#)

- Reagents & Setup:
  - Charge a round-bottom flask with iridium(III) chloride trihydrate ( $IrCl_3 \cdot 3H_2O$ , 1.0 eq) and the 2-methylbibenzof[f,h]quinoxaline (MDQ) ligand (2.5 eq).
  - Add a 3:1 (v/v) mixture of 2-ethoxyethanol and deionized water as the solvent.
  - Equip the flask with a reflux condenser and a nitrogen inlet/outlet.
- Reaction:
  - De-gas the mixture by bubbling nitrogen through it for 20-30 minutes.
  - Heat the mixture to reflux and maintain for 24 hours under a continuous nitrogen atmosphere. The reaction progress can be monitored by TLC.
  - A precipitate will form as the reaction proceeds.
- Isolation:
  - After 24 hours, cool the reaction mixture to room temperature.
  - Pour the mixture into a beaker of deionized water to fully precipitate the product.
  - Collect the solid precipitate by vacuum filtration.
  - Wash the collected solid sequentially with deionized water, methanol, and finally hexane to remove unreacted starting materials and solvent residues.
  - Dry the resulting yellow-orange solid in a vacuum oven. This dimer is typically used in the next step without further purification.

## Experimental Protocol: Synthesis of $Ir(MDQ)_2(acac)_2$

This procedure outlines the final step to produce the target complex.[\[7\]](#)

- Reagents & Setup:

- In a round-bottom flask, combine the chloro-bridged dimer  $[(MDQ)_2Ir(\mu-Cl)]_2$  (1.0 eq), acetylacetone (acacH, 2.5 eq), and anhydrous potassium carbonate ( $K_2CO_3$ , 5.0 eq).
- Add 2-ethoxyethanol as the solvent.
- Set up the flask for reflux under a nitrogen atmosphere.

- Reaction:

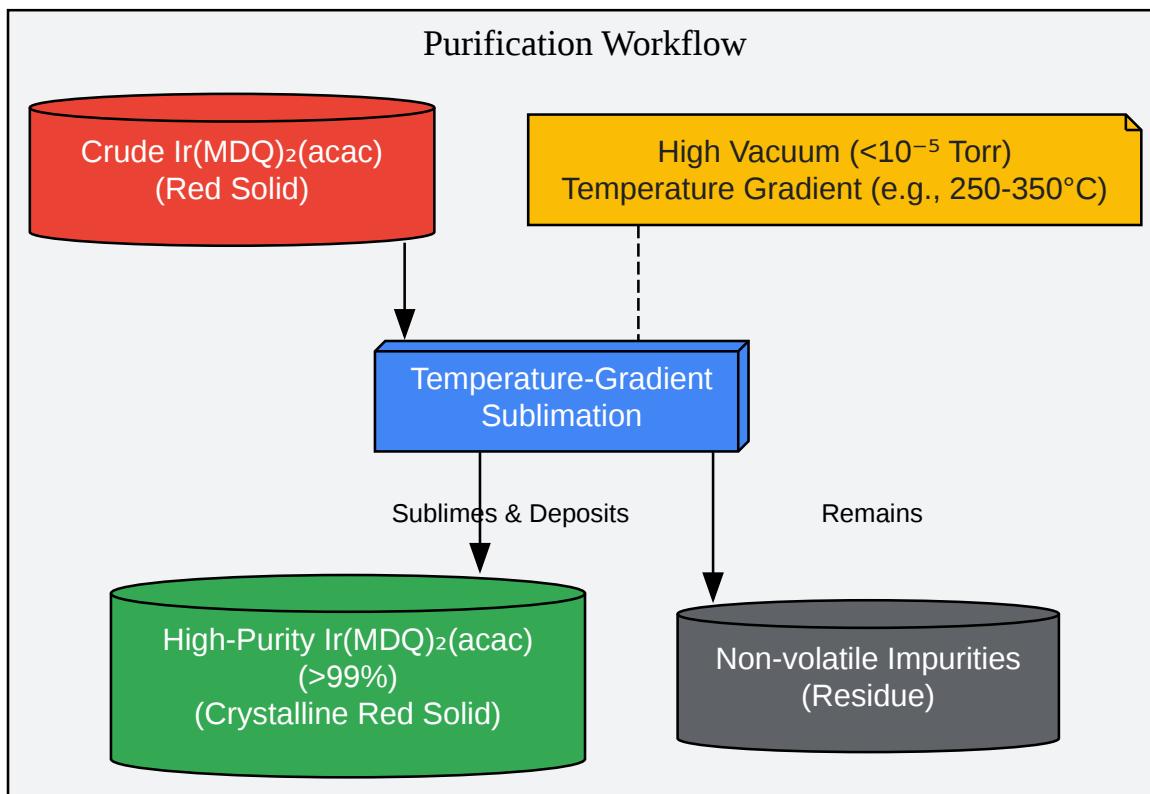
- De-gas the mixture with nitrogen for 20-30 minutes.
- Heat the mixture to reflux and maintain for 12 hours under nitrogen. The solution will typically change color to a deep red.

- Isolation & Crude Purification:

- Cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Re-dissolve the resulting solid in dichloromethane (DCM).
- Filter the DCM solution through a pad of celite to remove insoluble inorganic salts (e.g.,  $K_2CO_3$ , KCl).
- Wash the filtrate with deionized water in a separatory funnel.
- Dry the organic layer over anhydrous magnesium sulfate ( $MgSO_4$ ), filter, and evaporate the solvent to yield the crude  $Ir(MDQ)_2(acac)$  product as a red solid.

## Purification

For applications in OLEDs, the purity of  $Ir(MDQ)_2(acac)$  must be exceptionally high (typically >99%).<sup>[2]</sup> The most effective and widely used method for purifying phosphorescent emitters is temperature-gradient sublimation.<sup>[1][2]</sup>



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Caption: Workflow for the high-purity purification of Ir(MDQ)<sub>2</sub>(acac) via sublimation.

## Experimental Protocol: Temperature-Gradient Sublimation

- Apparatus Setup:
  - Use a multi-zone tube furnace designed for temperature-gradient sublimation.
  - Place the crude Ir(MDQ)<sub>2</sub>(acac) powder into a quartz boat and position it in the hottest zone of the furnace tube.
  - Insert a clean, removable quartz liner into the tube where the purified material will deposit.
  - Seal the system and connect it to a high-vacuum pump (turbomolecular or diffusion pump) capable of reaching pressures below 10<sup>-5</sup> Torr.

- Sublimation Process:
  - Evacuate the system to the lowest possible pressure.
  - Slowly heat the furnace zones to establish a temperature gradient. The source zone containing the crude material will be the hottest (e.g., 300-350°C), with the temperature decreasing along the length of the tube. The optimal temperature must be determined empirically but should be below the material's decomposition temperature.
  - As the crude material is heated under high vacuum, it will sublime and travel as a vapor down the temperature gradient.
  - The pure Ir(MDQ)<sub>2</sub>(acac) will deposit as a crystalline solid on the walls of the quartz liner in a cooler zone. Less volatile impurities will remain in the boat, while more volatile impurities will travel further down the tube.
- Product Collection:
  - After an appropriate time (typically 24-72 hours), cool the furnace to room temperature.
  - Carefully vent the system with an inert gas like nitrogen or argon.
  - Remove the quartz liner and scrape the highly pure, crystalline red product from the deposition zone.
  - The purity can be confirmed using techniques such as HPLC, NMR spectroscopy, and elemental analysis. Purity levels exceeding 99.9% can often be achieved with this method.

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## References

- 1. Buy Ir(MDQ)<sub>2</sub>(acac) | 536755-34-7 [smolecule.com]

- 2. noctiluca.eu [noctiluca.eu]
- 3. ossila.com [ossila.com]
- 4. Solution-Processed Efficient Blue Phosphorescent Organic Light-Emitting Diodes (PHOLEDs) Enabled by Hole-Transport Material Incorporated Single Emission Layer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. lumtec.com.tw [lumtec.com.tw]
- 6. mdpi.com [mdpi.com]
- 7. Recent Advancement in the Synthesis of Ir-Based Complexes - PMC [pmc.ncbi.nlm.nih.gov]
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